

An In-depth Technical Guide to Cerium Stearate: Synonyms, Properties, and Potential Applications

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Compound of Interest

Compound Name: *Cerium stearate*

Cat. No.: *B159660*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cerium stearate**, a metal-organic compound with diverse existing and potential applications. This document details its various names and identifiers, delves into its synthesis and characterization, and explores its relevance in the pharmaceutical sciences.

Cerium Stearate: Synonyms and Alternative Names

Cerium stearate is known by a variety of names in scientific literature and commercial contexts. A clear understanding of these synonyms is crucial for effective literature review and material sourcing.

Synonym/Alternative Name	Context/Description
Cerium(III) Stearate	The most common chemical name, specifying the +3 oxidation state of the cerium ion.[1][2]
Cerous Stearate	An older, common name also indicating the +3 oxidation state of cerium.
Cerium Tristearate	This name highlights that there are three stearate ligands associated with each cerium ion.[2]
Cerium(3+) Octadecanoate	A systematic name based on IUPAC nomenclature, where octadecanoate is the formal name for the stearate anion.[1]
Stearic Acid, Cerium Salt	A descriptive name indicating it is a salt formed from stearic acid and cerium.[1]
Octadecanoic Acid, Cerium Salt	Another systematic name using the IUPAC term for stearic acid.[1]

Chemical Identifiers:

Identifier	Value
CAS Number	14536-00-6, 10119-53-6 (for Cerium(III) stearate)[1]
	7459-41-8 (for Cerium(IV) stearate)[1]
Molecular Formula	C ₅₄ H ₁₀₅ CeO ₆ [1][3]
Molecular Weight	990.54 g/mol [1]
IUPAC Name	cerium(3+);octadecanoate[1]

Synthesis of Cerium Stearate

Cerium stearate is primarily synthesized through two main routes: solid-state reaction and aqueous precipitation.[2][3]

Solid-State Reaction

This method involves the direct reaction of cerium oxide with stearic acid at elevated temperatures.

Protocol Overview:

- Reactants: Cerium oxide (CeO_2) and stearic acid ($(\text{C}_{17}\text{H}_{35}\text{COOH})$).
- Conditions: The reaction is typically carried out in an inert atmosphere to prevent oxidation. [3] The temperature is maintained between 100 and 200 °C.[2][3]
- Mechanism: The acidic protons of the stearic acid react with the cerium oxide to form **cerium stearate** and water.

Aqueous Precipitation

This method involves the reaction of a soluble cerium salt with a soluble stearate salt in an aqueous solution.

Protocol Overview:

- Reactants: A soluble cerium salt, such as cerium nitrate ($\text{Ce}(\text{NO}_3)_3$), and a soluble stearate salt, like potassium stearate ($\text{C}_{17}\text{H}_{35}\text{COOK}$).[2]
- Procedure: Aqueous solutions of the reactants are mixed, leading to the precipitation of the insoluble **cerium stearate**. The precipitate is then collected by filtration, washed to remove impurities, and dried.

Characterization of Cerium Stearate

A variety of analytical techniques are employed to confirm the identity and purity of synthesized **cerium stearate** and to characterize its physical and chemical properties.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for confirming the formation of the metal soap by identifying the coordination of the carboxylate group to the cerium ion.

Experimental Protocol:

- **Sample Preparation:** A small amount of the **cerium stearate** powder is typically mixed with potassium bromide (KBr) and pressed into a pellet.
- **Analysis:** The FT-IR spectrum is recorded, usually in the range of 4000-400 cm^{-1} .
- **Key Spectral Features:**
 - The disappearance of the broad O-H stretch from the carboxylic acid group of stearic acid (around 3000 cm^{-1}).
 - The disappearance of the C=O stretching vibration of the carboxylic acid at approximately 1700 cm^{-1} .^[3]
 - The appearance of two new strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the carboxylate group (COO^-), typically found around 1540 cm^{-1} and 1400 cm^{-1} , respectively.

X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive technique used to determine the elemental composition and the oxidation state of the elements present.

Experimental Protocol:

- **Sample Preparation:** The powdered **cerium stearate** sample is mounted on a sample holder using conductive carbon tape.
- **Analysis:** The sample is irradiated with a monochromatic X-ray beam in an ultra-high vacuum chamber, and the kinetic energy of the emitted photoelectrons is measured.
- **Key Spectral Features:**
 - The survey spectrum will show peaks corresponding to Cerium (Ce), Carbon (C), and Oxygen (O).

- High-resolution scans of the Ce 3d region are complex due to final-state effects but can be used to distinguish between Ce(III) and Ce(IV) oxidation states. The spectrum for Ce(III) typically shows characteristic satellite peaks.

Scanning Electron Microscopy (SEM)

SEM is used to visualize the surface morphology and particle size of the **cerium stearate** powder.

Experimental Protocol:

- Sample Preparation: A small amount of the powder is mounted on an aluminum stub using double-sided conductive carbon tape.[4][5][6][7][8] To ensure good conductivity and prevent charging, the sample is often coated with a thin layer of a conductive material like gold or carbon.[6]
- Imaging: The sample is then imaged in the SEM chamber under high vacuum.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal stability and decomposition of **cerium stearate**.

Experimental Protocol:

- Sample Preparation: A small, accurately weighed amount of the **cerium stearate** powder is placed in an alumina or platinum crucible.
- Analysis: The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and the change in mass (TGA) and heat flow (DSC) are recorded as a function of temperature.
- Expected Results: The TGA curve will show the temperature at which the compound begins to decompose, and the DSC curve will indicate whether the decomposition is an endothermic or exothermic process.

Relevance and Potential Applications in Drug Development

While **cerium stearate** is not a commonly used excipient in modern pharmaceutical formulations, its properties, along with the historical use of cerium compounds in medicine, suggest potential areas of interest for drug development professionals.

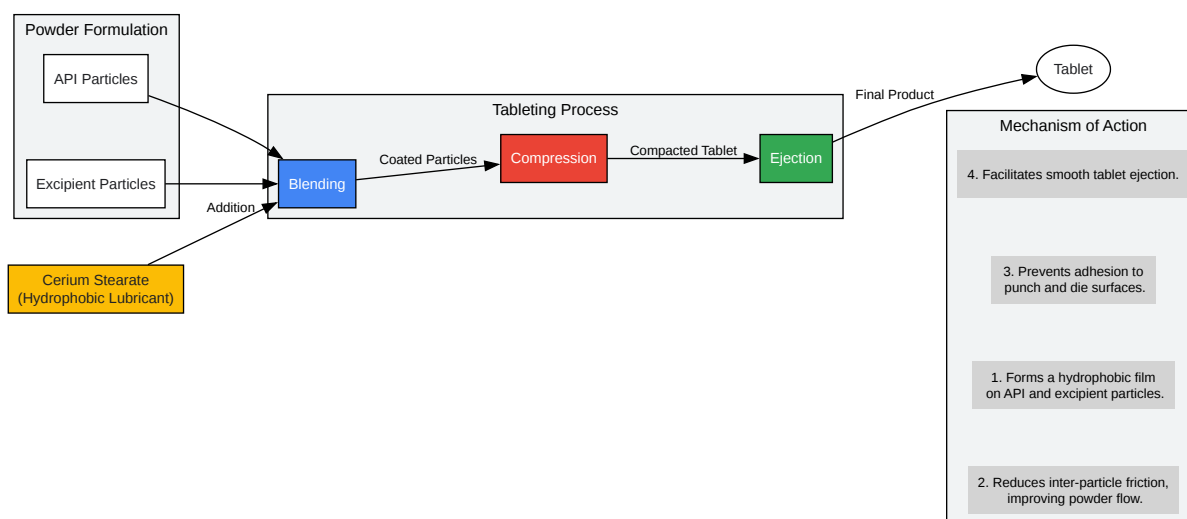
Historical Medical Context

Cerium compounds have a history of medicinal use.^[4] In the 19th and early 20th centuries, cerium(III) oxalate was used as an antiemetic, and cerium(III) stearate was used in topical treatments.^[4] This historical context provides a basis for exploring the biocompatibility of cerium compounds.

Role of Metal Stearates in Pharmaceuticals

Metal stearates, such as magnesium stearate and calcium stearate, are widely used in the pharmaceutical industry as lubricants, glidants, and mold-release agents in the manufacturing of tablets and capsules.^{[9][10][11][12]} They improve powder flowability and prevent the adhesion of the formulation to the manufacturing equipment.^{[9][11][13]}

The mechanism of action for metal stearates as lubricants in tableting is primarily due to their hydrophobic nature and particle-coating ability.

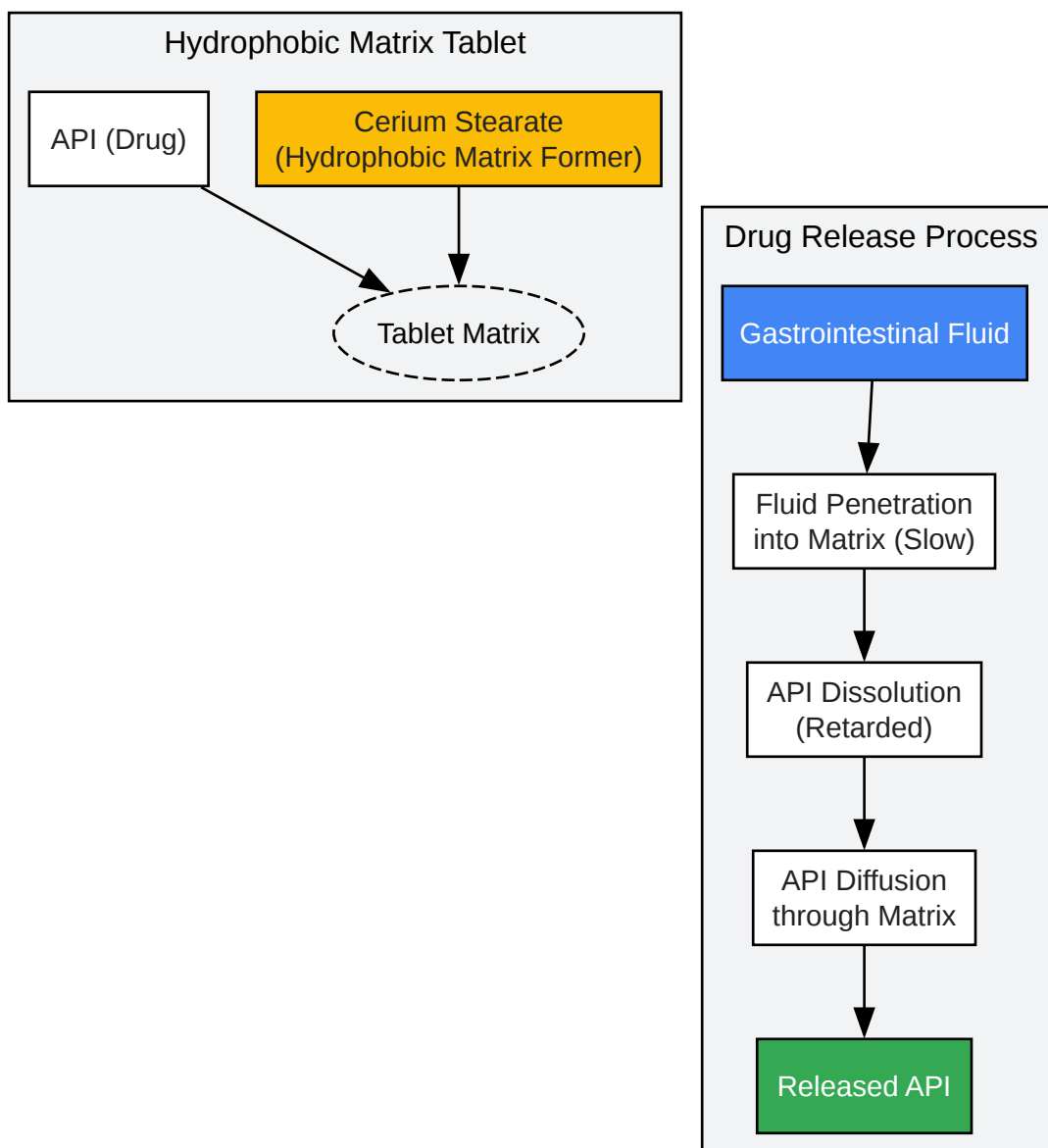


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Mechanism of action of a metal stearate lubricant in tablet manufacturing.

Potential for Controlled Drug Release

The hydrophobic nature of **cerium stearate** could potentially be exploited in controlled-release drug delivery systems. Hydrophobic excipients can be used to create a matrix that retards the dissolution of the active pharmaceutical ingredient (API), thereby prolonging its release.^{[14][15]} **Cerium stearate** could be investigated as a component in such hydrophobic matrices.



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